

Core Chemical Identifiers and Properties of DEHP Standard

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Compound of Interest

Compound Name: DEHP (Standard)

Cat. No.: B7801156

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DEHP, scientifically known as bis(2-ethylhexyl) phthalate, is a colorless, viscous liquid with low water solubility but is soluble in most organic solvents[1][2]. It is a diester of phthalic acid and 2-ethylhexanol[2]. The precise identification of this compound in experimental and analytical settings is crucial, and this is primarily achieved through its Chemical Abstracts Service (CAS) number.

The internationally recognized CAS registry number for DEHP is 117-81-7[3][4]. This unique identifier ensures unambiguous referencing in scientific literature, databases, and regulatory documents.

The molecular properties of DEHP are summarized in the table below, providing a clear reference for quantitative analysis and experimental design.

Property	Value	References
CAS Number	117-81-7	
Molecular Formula	C ₂₄ H ₃₈ O ₄	
Molecular Weight	390.56 g/mol	

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References

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- 2. Bis(2-ethylhexyl) phthalate - Wikipedia [en.wikipedia.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. accustandard.com [accustandard.com]
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